

Comparative Performance Guide: 2'-Hydroxy-5-nonylacetophenone Oxime in Solvent Extraction[1]

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Compound of Interest

Compound Name:	2'-Hydroxyacetophenone Oxime
	Acetate
CAS No.:	54758-75-7
Cat. No.:	B1140055

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Executive Summary & Chemical Architecture

2'-hydroxy-5-nonylacetophenone oxime (commercially known as the active component of LIX 84-I) represents the "Ketoxime" class of copper solvent extraction reagents. While modern hydrometallurgy often utilizes blends, understanding the standalone performance of this molecule is critical for designing separation circuits that require high hydrolytic stability and efficient stripping.

For drug development and separation scientists, this molecule serves as a masterclass in ligand design: it demonstrates how subtle steric modification (methyl vs. hydrogen) shifts the balance between binding affinity (

) and dissociation kinetics, a principle directly applicable to metal scavenging and API purification.

The Chelation Mechanism

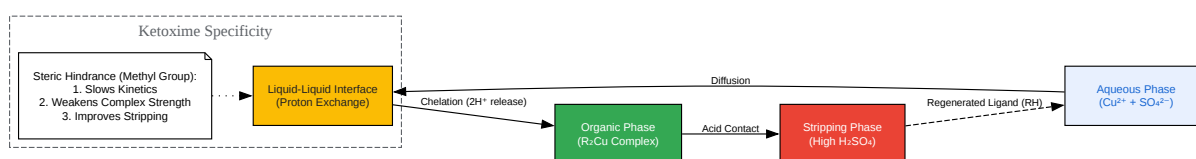
The extraction proceeds via a cation-exchange mechanism at the liquid-liquid interface. The phenolic proton is released, and the oxime nitrogen coordinates with the metal ion.

Reaction Equilibrium:

- RH: The oxime ligand.^{[1][2]}
- Shift to Right (Extraction): Favored by low acidity (higher pH).
- Shift to Left (Stripping): Favored by high acidity (electrowinning electrolyte).

Visualizing the Molecular Workflow

The following diagram illustrates the extraction cycle and the specific role of the ketoxime structure.



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Figure 1: The solvent extraction cycle highlighting the steric influence of the ketoxime methyl group on the interfacial mechanism.

Comparative Performance Analysis

The industry standard comparison lies between Ketoximes (2'-hydroxy-5-nonylacetophenone oxime) and Aldoximes (5-nonylsalicylaldoxime, e.g., LIX 860N).

Summary Data Matrix

Feature	Ketoxime (LIX 84-I)	Aldoxime (LIX 860N)	Blend (LIX 984N)
Extraction Strength ()	Moderate. Requires higher pH for full loading.	Strong. Extracts well even at lower pH (<1.5).	Balanced.
Stripping Efficiency	High. Strips easily with 150-180 g/L.	Low. Requires modifiers (esters/ketones) to strip effectively.	Moderate.
Kinetics	Slower. Steric hindrance from methyl group.	Fast. No steric hindrance on the active site.	Intermediate.
Hydrolytic Stability	Excellent. Very resistant to acid degradation.	Lower. Susceptible to degradation over years.	Good.
Cu/Fe Selectivity	High. (>2000:1 typically).	Moderate.	High.
Phase Separation	Fast. Generally <60s.	Variable. Modifiers can increase viscosity/separation time.	Fast.

Detailed Technical Insights

1. Hydrolytic Stability (The "Long-Haul" Advantage)

This is the primary differentiator. Under high acid conditions (stripping), oximes can degrade into ketones/aldehydes, losing extraction capacity.

- Ketoximes: The methyl group adjacent to the oxime functionality provides steric protection against acid-catalyzed hydrolysis.
- Aldoximes: Lacking this group, they degrade faster. Commercial aldoximes must be replenished more frequently.

- Implication: For operations with high acid stripping (>180 g/L

), Ketoximes offer superior OPEX over a 5-10 year horizon.

2. The Stripping vs. Extraction Trade-off

Ketoximes are "weaker" extractants.^[3] In thermodynamics, a weaker complex is easier to break.

- Aldoximes form such strong complexes that stripping them requires massive acid concentrations, which is often impractical. To fix this, manufacturers add "modifiers" (esters/ketones) that solvate the complex and weaken it.
- Ketoximes are naturally "self-modified." They do not require thermodynamic modifiers to strip efficiently. This reduces the risk of "modifier poisoning" or degradation by-products affecting the electrowinning tank house.

3. Kinetics

The rate of copper transfer is diffusion-controlled but also reaction-controlled at the interface.

- Data Point: In standard Lewis cell tests, Aldoximes reach 95% equilibrium in ~30 seconds. Ketoximes may take 60-90 seconds.
- Mitigation: In industrial mixer-settlers, this is managed by adjusting the retention time or mixing energy.

Experimental Validation Protocols

To validate these claims in your lab, do not rely on single-point data. You must generate an Extraction Isotherm (McCabe-Thiele Diagram).

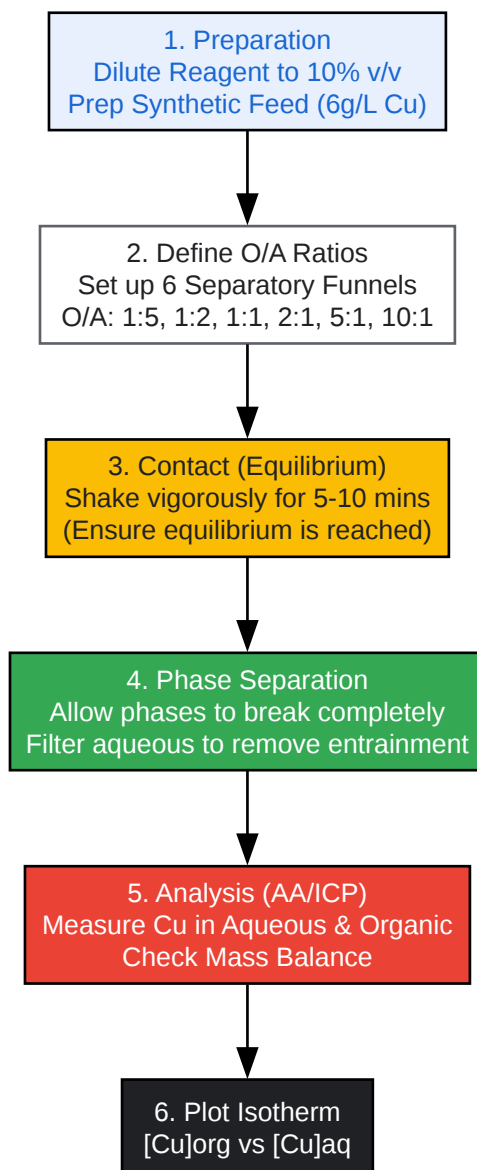
Protocol: The "Shake-Out" Test

This procedure generates the equilibrium curve required to design the number of extraction stages.

Reagents:

- Organic: 10% v/v 2'-hydroxy-5-nonylacetophenone oxime in diluent (e.g., kerosene/Escaid 110).
- Aqueous: Synthetic PLS (Pregnant Leach Solution), e.g., 6 g/L Cu, pH 2.0.

Workflow Visualization:



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Figure 2: Step-by-step workflow for generating an extraction isotherm (McCabe-Thiele data).

Critical Quality Control (Self-Validating Step): Calculate the Mass Balance for every funnel.

If the deviation is >3%, the data point is invalid and must be re-run.

Strategic Selection Guide

When should you choose 2'-hydroxy-5-nonylacetophenone oxime (Ketoxime) over alternatives?

- High Temperature/High Acid: If your leach solution is hot (>40°C) or your stripping acid is very high, Ketoximes are mandatory to prevent reagent rot.
- Crud Formation: Ketoximes generally act as surface-active agents that can help manage "crud" (interfacial sludge) better than ester-modified aldoximes.
- Blends (The Modern Standard): Most modern plants use a blend (e.g., LIX 984N).
 - Why? You get the kinetics and strength of the Aldoxime + the stability and stripping of the Ketoxime.
 - Recommendation: Start with a 50:50 blend.[\[4\]](#) If stripping is difficult, increase the Ketoxime ratio.

References

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